

Navigating the Safe Handling of Sulfo-Cyanine5 DBCO: A Technical Guide

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Compound of Interest

Compound Name: Sulfo-Cyanine5 DBCO

Cat. No.: B14751354

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **Sulfo-Cyanine5 DBCO**, a water-soluble, far-red fluorescent reagent crucial for copper-free click chemistry applications in bioconjugation and drug development. Given the limited availability of a specific Safety Data Sheet (SDS) for **Sulfo-Cyanine5 DBCO**, this guide synthesizes information from various suppliers and leverages data from structurally similar compounds to provide a robust safety assessment. Adherence to these guidelines, in conjunction with standard laboratory best practices, is essential for the safe and effective use of this reagent.

Physicochemical and Spectroscopic Properties

A fundamental understanding of the physical, chemical, and spectral properties of **Sulfo-Cyanine5 DBCO** is the first step toward its safe and effective handling.

Property	Value	Source(s)
Molecular Formula	C ₅₂ H ₅₆ N ₄ O ₁₁ S ₃ (free acid)	[1][2]
Molecular Weight	1009.22 g/mol (free acid)	[1][2]
Appearance	Blue powder	[1]
Solubility	Good in water, DMF, DMSO, DCM	
Purity	≥ 90% (HPLC)	
Excitation Maximum (λ _{abs})	646 - 647 nm	
Emission Maximum (λ _{em})	661 - 670 nm	
Molar Extinction Coefficient (ε)	250,000 - 251,000 L·mol ⁻¹ ·cm ⁻¹	

Hazard Identification and Personal Protective Equipment (PPE)

While a specific GHS classification for **Sulfo-Cyanine5 DBCO** is not readily available, the hazards associated with structurally similar DBCO compounds are primarily related to irritation and potential toxicity. Therefore, the following precautions should be taken.

General Handling Precautions:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Source(s)
Eye Protection	Chemical safety goggles or a face shield.	
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.	
Body Protection	A lab coat and closed-toe shoes.	
Respiratory Protection	Not typically required if working in a well-ventilated area. For nuisance dust levels, a type N95 (US) or type P1 (EN 143) dust mask can be used.	

Storage and Stability

Proper storage is critical to maintain the integrity and reactivity of **Sulfo-Cyanine5 DBCO**.

Condition	Recommendation	Source(s)
Long-Term Storage (Solid)	Store at -20°C in the dark. Desiccate.	
Shelf Life (Solid)	12 months after receipt when stored at -20°C.	
Transportation	Can be shipped at ambient temperature for up to 3 weeks.	
Stock Solutions	Store at -20°C for up to 1 month or -80°C for up to 6 months. Protect from light. Avoid frequent freeze-thaw cycles.	
Incompatible Buffers	Avoid buffers containing azides and thiols for long-term storage of DBCO-conjugated molecules.	

The DBCO group exhibits good stability, with a study on DBCO-modified goat IgG showing only a 3-5% loss of reactivity towards azides after four weeks of storage at 4°C or -20°C.

Experimental Protocols

General Reagent Preparation

Objective: To prepare a stock solution of **Sulfo-Cyanine5 DBCO** for use in bioconjugation reactions.

Materials:

- **Sulfo-Cyanine5 DBCO** solid powder
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- Vortex mixer

- Microcentrifuge

Procedure:

- Allow the vial of **Sulfo-Cyanine5 DBCO** to warm to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO or DMF to the vial to achieve the desired stock solution concentration (e.g., 10 mM).
- Vortex the vial until the powder is completely dissolved.
- Briefly centrifuge the vial to collect the solution at the bottom.
- Store the stock solution under the recommended conditions (-20°C or -80°C, protected from light).

First Aid Measures

The following first aid measures are based on general guidelines for handling chemical reagents.

Exposure Route	First Aid Procedure	Source(s)
Inhalation	<p>If breathed in, move person into fresh air. If not breathing, give artificial respiration.</p> <p>Consult a physician.</p>	
Skin Contact	<p>Wash off with soap and plenty of water. Consult a physician.</p>	
Eye Contact	<p>Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.</p>	
Ingestion	<p>Do NOT induce vomiting.</p> <p>Never give anything by mouth to an unconscious person.</p> <p>Rinse mouth with water.</p> <p>Consult a physician.</p>	

Spill and Disposal Procedures

Spill Response:

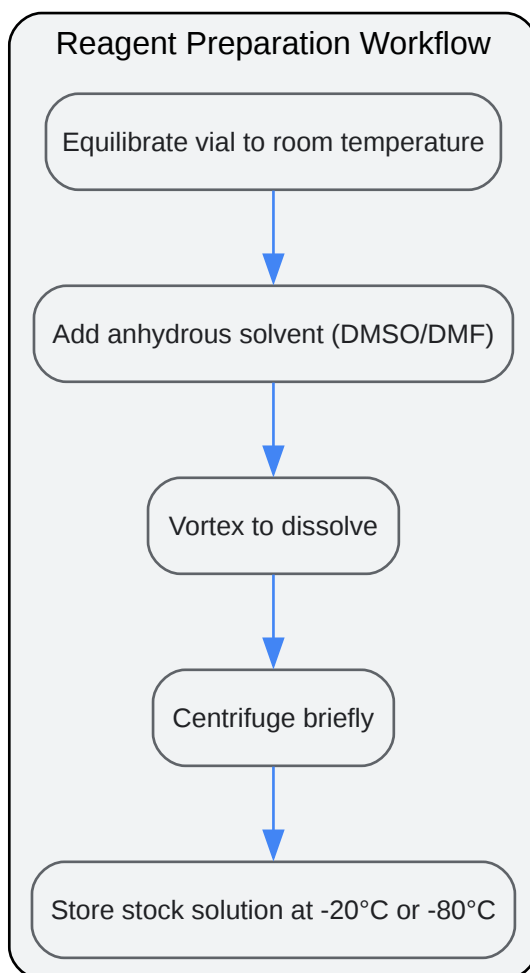
- **Personal Precautions:** Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation.
- **Environmental Precautions:** Do not let the product enter drains.
- **Containment and Cleanup:** Sweep up and shovel. Keep in suitable, closed containers for disposal.

Disposal:

- Dispose of waste in accordance with local, regional, national, and international regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated packaging should be disposed of as an unused product.

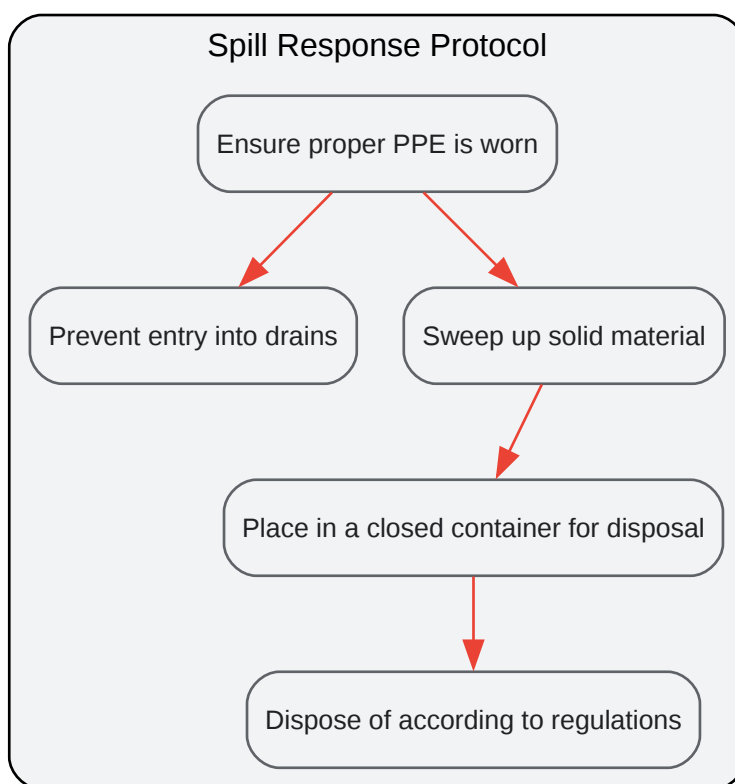
Visualized Workflows and Relationships

The following diagrams illustrate key workflows and logical relationships for the safe handling of **Sulfo-Cyanine5 DBCO**.



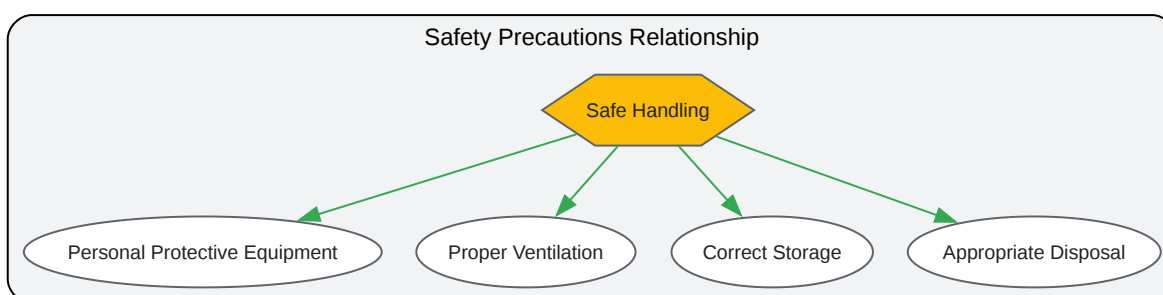
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Caption: Workflow for preparing **Sulfo-Cyanine5 DBCO** stock solutions.



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Caption: Protocol for responding to a spill of **Sulfo-Cyanine5 DBCO**.



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Caption: Interrelationship of core safety precautions for **Sulfo-Cyanine5 DBCO**.

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References

- 1. DBCO-Sulfo-Cy5, DBCO-containing Fluorescent Dyes - Jena Bioscience [jenabioscience.com]
- 2. Sulfo-Cy5 DBCO, 1564286-24-3 | BroadPharm [broadpharm.com]
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